

Application Notes and Protocols for Protein Labeling with Acid-PEG4-NHS Ester

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Compound of Interest

Compound Name: Acid-PEG4-NHS ester

Cat. No.: B13706962

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the covalent labeling of proteins with **Acid-PEG4-NHS ester**, a heterobifunctional crosslinker. This reagent allows for the introduction of a polyethylene glycol (PEG) spacer with a terminal carboxylic acid onto proteins and other biomolecules containing primary amines. The N-hydroxysuccinimide (NHS) ester end of the molecule reacts efficiently with primary amines (e.g., the side chain of lysine residues or the N-terminus of a protein) to form a stable amide bond. The terminal carboxylic acid remains available for subsequent conjugation or for altering the surface properties of the protein.

Principle of Reaction

The labeling reaction is a nucleophilic acyl substitution where the primary amine on the protein attacks the carbonyl carbon of the NHS ester. This results in the formation of a stable amide bond and the release of N-hydroxysuccinimide (NHS) as a byproduct.^[1] The reaction is highly dependent on pH, with optimal conditions typically between pH 7.2 and 8.5.^{[2][3][4][5]}

Data Presentation

The following tables summarize key quantitative parameters for the successful labeling of proteins with **Acid-PEG4-NHS ester**.

Table 1: Reagent and Reaction Conditions

Parameter	Recommended Value/Range	Notes
Storage Temperature	-20°C	Store desiccated to prevent hydrolysis of the NHS ester.
Solvent for Stock Solution	Anhydrous DMSO or DMF	Prepare fresh immediately before use as the NHS ester is moisture-sensitive.
Reaction pH	7.2 - 8.5	Optimal pH is often cited as 8.3-8.5 for efficient labeling. A lower pH (around 7.4) can be used for pH-sensitive proteins, but the reaction will be slower.
Reaction Buffers	Amine-free buffers such as PBS, HEPES, bicarbonate, or borate buffers.	Avoid buffers containing primary amines like Tris or glycine, as they will compete for reaction with the NHS ester.
Molar Excess of Reagent	10- to 50-fold molar excess over the protein.	The optimal ratio depends on the protein concentration and the desired degree of labeling and should be optimized empirically.
Reaction Time	30 - 60 minutes at room temperature or 2 hours to overnight at 4°C.	Longer incubation times may be required at lower pH or temperature.
Quenching Reagent	1 M Tris-HCl, pH 8.0 or 1 M Glycine.	Added to a final concentration of 50-100 mM to stop the reaction.

Table 2: Purification and Storage of Labeled Protein

Parameter	Method/Condition	Notes
Purification Method	Size-exclusion chromatography (desalting column) or dialysis.	To remove unreacted Acid-PEG4-NHS ester and byproducts.
Storage of Labeled Protein	Store under conditions optimal for the specific protein.	Typically at 4°C for short-term storage or at -20°C or -80°C in aliquots for long-term storage.

Experimental Protocols

This section provides a detailed, step-by-step protocol for the labeling of a protein with **Acid-PEG4-NHS ester**.

Materials and Reagents

- Protein of interest
- Acid-PEG4-NHS ester**
- Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF)
- Reaction Buffer: Phosphate-buffered saline (PBS), 0.1 M sodium bicarbonate, or 0.1 M HEPES at pH 7.2-8.5. Ensure the buffer is free of primary amines.
- Quenching Buffer: 1 M Tris-HCl, pH 8.0 or 1 M Glycine.
- Purification supplies: Desalting column or dialysis cassettes.

Protocol

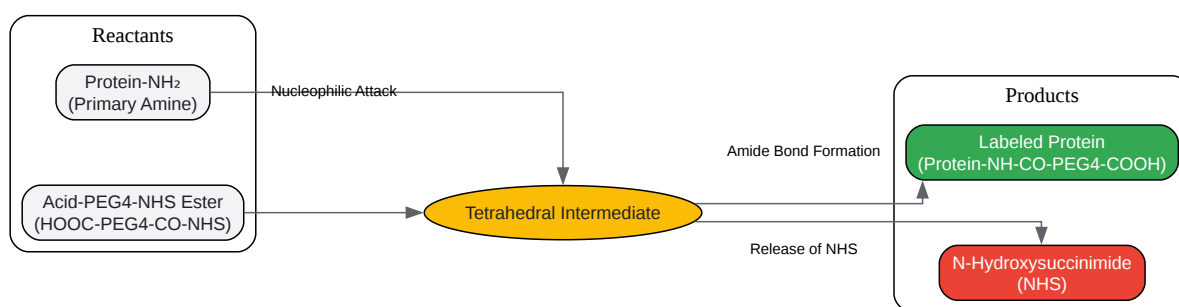
- Protein Preparation:
 - Dissolve the protein in the chosen Reaction Buffer at a concentration of 1-10 mg/mL.

- If the protein is in a buffer containing primary amines, perform a buffer exchange into the Reaction Buffer prior to labeling.
- **Acid-PEG4-NHS Ester** Stock Solution Preparation:
 - Allow the vial of **Acid-PEG4-NHS ester** to equilibrate to room temperature before opening to prevent moisture condensation.
 - Immediately before use, dissolve the **Acid-PEG4-NHS ester** in anhydrous DMSO or DMF to a concentration of 10 mM. This stock solution should be used promptly as the NHS ester is susceptible to hydrolysis.
- Labeling Reaction:
 - Add the calculated amount of the **Acid-PEG4-NHS ester** stock solution to the protein solution. The final volume of the organic solvent should ideally not exceed 10% of the total reaction volume.
 - Gently mix the reaction mixture immediately.
 - Incubate the reaction for 30-60 minutes at room temperature or for 2 hours to overnight at 4°C with gentle stirring or rotation.
- Quenching the Reaction:
 - To stop the labeling reaction, add the Quenching Buffer to a final concentration of 50-100 mM.
 - Incubate for 15-30 minutes at room temperature.
- Purification of the Labeled Protein:
 - Remove the excess, unreacted **Acid-PEG4-NHS ester** and byproducts (such as N-hydroxysuccinimide) by size-exclusion chromatography (e.g., a desalting column) or by dialysis against a suitable buffer.
- Storage:

- Store the purified, labeled protein under conditions appropriate for its stability. For long-term storage, it is recommended to aliquot the protein and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Mandatory Visualization

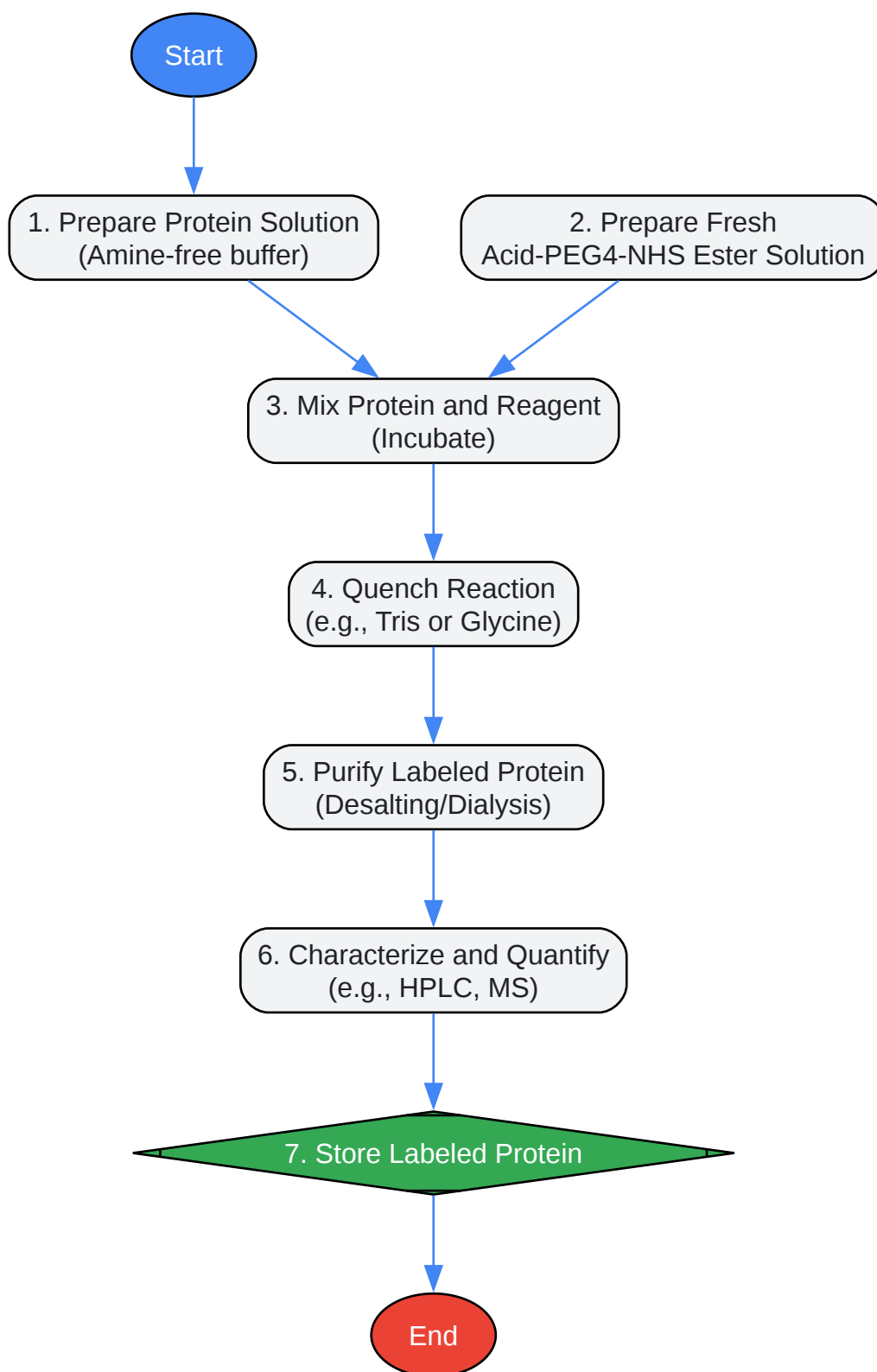
Reaction Mechanism



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Caption: Chemical reaction of **Acid-PEG4-NHS ester** with a primary amine on a protein.

Experimental Workflow



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Caption: Experimental workflow for protein labeling with **Acid-PEG4-NHS ester**.

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References

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